

# Methyl 4-bromo-3,5-dimethoxybenzoate

## molecular weight and formula

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### Compound of Interest

Compound Name: Methyl 4-bromo-3,5-dimethoxybenzoate

Cat. No.: B181869

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## Technical Data Sheet: Methyl 4-bromo-3,5-dimethoxybenzoate

Audience: Researchers, scientists, and drug development professionals.

### Chemical Identity and Properties

**Methyl 4-bromo-3,5-dimethoxybenzoate** is an organic building block used in various research and synthesis applications. This document provides core technical data regarding its molecular formula and weight.

#### Data Presentation

Identifier	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>11</sub> BrO <sub>4</sub>	[1][2][3]
Molecular Weight	275.10 g/mol	[1][2][3][4]
CAS Number	26050-64-6	[1][3]

### Experimental Protocols

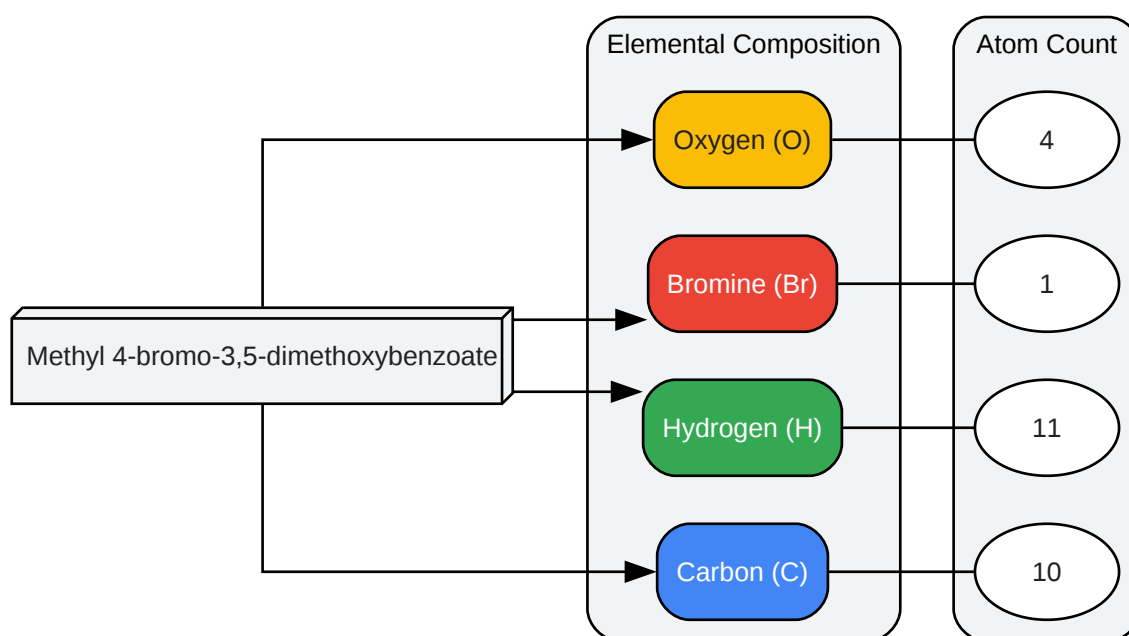
The molecular weight and formula of a compound like **Methyl 4-bromo-3,5-dimethoxybenzoate** are typically determined and confirmed using a combination of the following standard analytical techniques:

- **Mass Spectrometry (MS):** This technique is used to measure the mass-to-charge ratio of ions. The molecular ion peak in the mass spectrum provides the molecular weight of the compound. High-resolution mass spectrometry (HRMS) can provide the exact mass, which helps in determining the elemental composition and thus the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectroscopy provide information about the structure of the molecule, including the number and types of hydrogen and carbon atoms. This data is crucial for confirming the molecular structure and, by extension, the molecular formula.
- **Elemental Analysis:** This method determines the percentage composition of elements (like carbon, hydrogen, and bromine) in a sample. The results are used to empirically derive the molecular formula.

A detailed experimental protocol for the synthesis and characterization of **Methyl 4-bromo-3,5-dimethoxybenzoate** can involve refluxing 4-bromo-3,5-dihydroxybenzoic acid with dimethyl sulfate in the presence of potassium carbonate, followed by purification and analysis using the techniques mentioned above to confirm its identity and purity[3].

## Logical Relationships of Molecular Components

The following diagram illustrates the constituent parts that form the molecular formula of **Methyl 4-bromo-3,5-dimethoxybenzoate**.



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